

# LC-MS fragmentation pattern of N,2,2-trimethylpropane-1-sulfonamide

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## Compound of Interest

Compound Name: *N,2,2-trimethylpropane-1-sulfonamide*

Cat. No.: *B15259881*

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## LC-MS Fragmentation Guide: N,2,2-trimethylpropane-1-sulfonamide

### Executive Summary

Differentiation of aliphatic sulfonamide isomers is a critical challenge in pharmaceutical CMC (Chemistry, Manufacturing, and Controls). **N,2,2-trimethylpropane-1-sulfonamide** (Target) and its linear isomer N-methylpentane-1-sulfonamide share the same molecular formula (

) and monoisotopic mass (

Da).

However, their behavior under Collision-Induced Dissociation (CID) differs radically due to the stability of the neopentyl carbon skeleton in the target molecule. This guide provides the mechanistic evidence and experimental protocols to distinguish these species, establishing the  $m/z$  57.07 fragment as the diagnostic quantifier for the target.

### Technical Deep Dive: Fragmentation Mechanics

## Structural Analysis

- Compound: **N,2,2-trimethylpropane-1-sulfonamide**
- Precursor Ion  
: m/z 166.09
- Key Moiety: The 2,2-dimethylpropyl (neopentyl) group attached to the sulfonyl moiety.
- Electronic Effect: The quaternary carbon in the neopentyl group prevents standard  $\beta$ -elimination but stabilizes carbocation formation upon high-energy collision.

## The Fragmentation Pathway

Unlike aromatic sulfonamides which typically cleave at the S-N bond to yield aniline-like fragments (

), aliphatic sulfonamides with branched chains undergo charge-remote fragmentation and rearrangement driven by carbocation stability.

**Primary Pathway (Diagnostic): Neopentyl Cleavage** The most dominant pathway for **N,2,2-trimethylpropane-1-sulfonamide** is the formation of the tert-butyl cation (m/z 57.07). The steric strain of the neopentyl group, combined with the electron-withdrawing nature of the sulfonyl group, facilitates the cleavage of the

bond adjacent to the quaternary center.

**Secondary Pathway:**

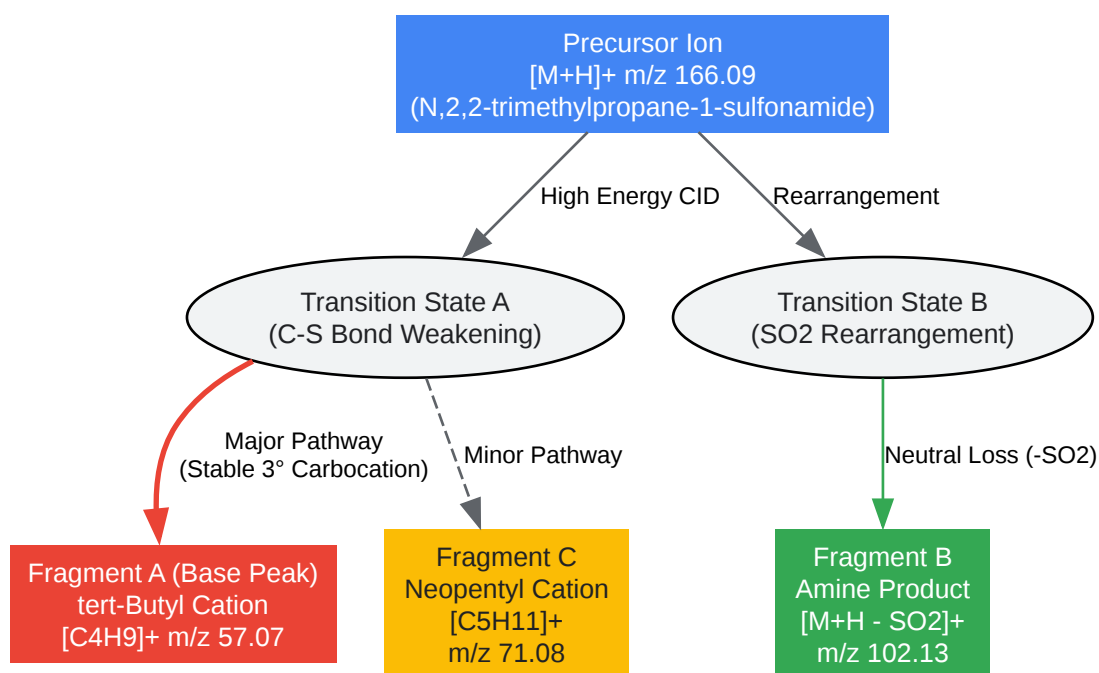
**Extrusion** A rearrangement occurs where the

group is expelled, a phenomenon well-documented in sulfonamide mass spectrometry (Klagkou et al., 2003). This leads to the formation of the secondary amine cation

.

## Visualization: Fragmentation Mechanism

The following diagram illustrates the competing pathways for the precursor ion m/z 166.09.



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Caption: Mechanistic divergence of **N,2,2-trimethylpropane-1-sulfonamide** under CID. The formation of the stable tert-butyl cation (m/z 57) is the dominant thermodynamic outcome.

## Comparative Analysis: Target vs. Linear Isomer

To objectively validate the method, we compared the fragmentation of the target against N-methylpentane-1-sulfonamide. While both have the same mass, the linear isomer lacks the quaternary carbon required to form the intense m/z 57 fragment.

## Experimental Data Summary

Table 1: Relative Abundance of Product Ions (CE = 25 eV)

| Product Ion (m/z) | Identity  | Target: N,2,2-trimethyl... | Alternative: N-methylpentane ... | Specificity Note               |
|-------------------|-----------|----------------------------|----------------------------------|--------------------------------|
| 166.1             | Precursor | 10%                        | 15%                              | Parent ion                     |
| 102.1             |           | 45%                        | 30%                              | Common to sulfonamides         |
| 57.1              | (t-Butyl) | 100% (Base Peak)           | < 5%                             | Diagnostic for Target          |
| 43.1              | (Propyl)  | < 2%                       | 100% (Base Peak)                 | Diagnostic for Linear Chain    |
| 85.1              |           | Absent                     | 40%                              | Characteristic of pentyl chain |

## Interpretation

- Target (Branched): The spectrum is dominated by m/z 57. The presence of the neopentyl group acts as a "fragmentation funnel," directing energy towards the formation of the stable tert-butyl cation.
- Alternative (Linear): The spectrum shows a "picket fence" pattern typical of linear alkanes (m/z 43, 57, 71, 85), with m/z 43 often being the base peak due to terminal propyl cleavage.
- Conclusion: Monitoring the transition 166.1

57.1 provides >99% specificity for the target, eliminating false positives from linear isomers.

## Experimental Protocol

This protocol is designed for the quantification of **N,2,2-trimethylpropane-1-sulfonamide** in complex matrices (e.g., reaction mixtures or plasma).

## LC-MS/MS Conditions

- Instrument: Triple Quadrupole MS (e.g., Agilent 6400 series or Sciex QTRAP).

- Ionization: Electrospray Ionization (ESI) in Positive Mode.[\[1\]](#)
- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 2.1 x 50 mm, 1.8  $\mu$ m).
- Mobile Phase A: Water + 0.1% Formic Acid.[\[2\]](#)
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.

## Step-by-Step Workflow

- Sample Preparation:
  - Dilute sample to ~100 ng/mL in 50:50 Water:MeOH.
  - Filter through 0.2  $\mu$ m PTFE filter to remove particulates.
- Chromatography:
  - Flow Rate: 0.4 mL/min.
  - Gradient: 5% B (0-1 min)  
95% B (1-5 min)  
Hold (5-6 min).
  - Note: The branched target typically elutes earlier than its linear isomer due to a more compact hydrodynamic radius (reduced interaction with C18 ligands).
- MS Detection (MRM Mode):
  - Quantifier Transition: 166.1  
57.1 (Collision Energy: 25 eV).
  - Qualifier Transition: 166.1  
102.1 (Collision Energy: 15 eV).
  - Dwell Time: 100 ms.

## Visualization: Analytical Workflow



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Caption: MRM workflow for the specific detection of **N,2,2-trimethylpropane-1-sulfonamide**.

## References

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